spectroscopic data of "Clinodiside A" for structure elucidation

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Compound of Interest

Compound Name: *Clinodiside A*

Cat. No.: *B8019603*

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Spectroscopic Data & Structure Elucidation of Clinodiside A

Content Type: Technical Guide | Audience: Drug Discovery & Natural Product Chemists

Executive Summary

Clinodiside A (Molecular Formula: $C_{48}H_{78}O_{19}$) is a triterpenoid saponin exhibiting significant hemostatic and vascular protective activities. Its structure consists of a Saikogenin H aglycone (oleanane-type) substituted at the C-3 position with a branched trisaccharide chain. This guide details the isolation logic, mass spectrometry interpretation, and NMR assignment strategy required to unambiguously determine its structure.

Compound Profile & Physicochemical Properties[1][2][3][4][5]

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Property	Description
IUPAC Name	3-O-β-D-glucopyranosyl-(1→6)-[β-D-glucopyranosyl-(1→4)]-β-D-glucopyranosyl-olean-11,13(18)-diene-3β,16β,23,28-tetrol
CAS Number	916347-31-4
Molecular Formula	$C_{48}H_{78}O_{19}$
Molecular Weight	959.12 g/mol
Aglycone Core	Saikogenin H (Olean-11,13(18)-diene skeleton)
Sugar Moiety	Trisaccharide: Three Glucose units (Branched)
Solubility	Soluble in MeOH, Pyridine, DMSO; Poorly soluble in water/$CHCl_3$

Isolation & Purification Protocol

Context: Saponins are polar and difficult to separate from phenolic impurities. High-Speed Counter-Current Chromatography (HSCCC) is preferred over silica columns to prevent irreversible adsorption.

Step 1: Extraction

- Material: Air-dried aerial parts of Clinopodium chinense.
- Solvent: 70% Ethanol or Methanol (Reflux, 3x, 2h each).
- Partition: Suspend crude extract in water. Partition successively with Petroleum Ether (to remove lipids) and n-Butanol (to recover saponins).

Step 2: HSCCC Purification

- System: Two-phase solvent system composed of Ethyl Acetate : n-Butanol : Water (ratio typically optimized to 1:4:5 or 2:1:3 based on partition coefficient

).

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- Mode: Tail-to-Head elution.
- Detection: UV at 210 nm (general saponin) and 240-250 nm (diene chromophore).

Step 3: Final Polishing

- Method: Semi-preparative HPLC (C18 column).
- Mobile Phase: Acetonitrile/Water gradient (e.g., 30% → 60% ACN over 40 min).

Spectroscopic Elucidation Strategy

Mass Spectrometry (HR-ESI-MS)

- Observation: The negative ion mode typically yields

  at m/z 957.50. Positive mode yields

  at m/z 981.50.
- Inference:
  - Calculated Mass: 958.51 g/mol .
  - Formula Confirmation: $C_{48}H_{78}O_{19}$.
  - Fragment Ions: Sequential loss of hexose units (162 Da) confirms the trisaccharide nature (

    959 → 797 → 635 → 473 [Aglycone+H]).

UV & IR Spectroscopy

- UV Spectrum:

  at 240, 250, 260 nm.
  - Significance: This triple absorption band is diagnostic for a heteroannular 11,13(18)-diene system in the oleanane skeleton.
- IR Spectrum:

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- 3400 cm^{-1} (Strong -OH, sugar/aglycone hydroxyls).
- 1630 cm^{-1} (C=C olefinic stretch).
- 1050-1100 cm^{-1} (C-O-C glycosidic linkage).

NMR Analysis (The "Fingerprint")

The elucidation hinges on distinguishing the aglycone core from the sugar overlap region (3.0–4.5 ppm).

A. The Aglycone (Saikogenin H)

The aglycone is olean-11,13(18)-diene-3β,16β,23,28-tetrol.

- Diene System:
  - H-11: A downfield doublet of doublets (~5.55 ppm).
  - H-12: A doublet (~6.45 ppm).
  - C-11, C-12, C-13, C-18: Characteristic olefinic carbons at ~126.0, 128.5, 136.0, 132.0 ppm.
- Oxygenated Methines/Methylenes:
  - C-3: ~80-90 ppm (Glycosylation site, downfield shift).
  - C-16: ~70-75 ppm (Hydroxylated).
  - C-23: ~65 ppm (Primary alcohol, oxidized methyl).
  - C-28:

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~60-65 ppm (Primary alcohol).

B. The Sugar Chain

- Anomeric Protons: Three distinct doublets in the region

  4.3–5.0 ppm with

  Hz, indicating a

  -configuration for all glucoses.

- Linkage Logic (HMBC):
  - Glc I (Inner): Anomeric H-1 correlates to Aglycone C-3.
  - Branching: The inner Glucose (Glc I) shows downfield shifts at C-4 and C-6, indicating it is the branching point.
  - Glc II & III (Terminal): Anomeric protons of the two terminal sugars correlate to C-4 and C-6 of Glc I respectively.

Tabulated Spectroscopic Data (Representative)

Note: Data derived from pyridine-d_5 solvent systems typical for saponins.

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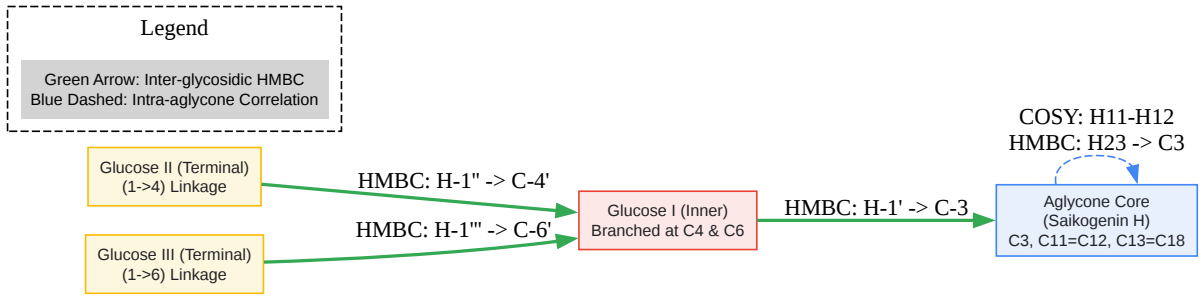
Position	δC (ppm)	δH (ppm, mult, J in Hz)	Assignment
Aglycone			
3	89.5	3.30 (dd)	Aglycone-O-Sugar linkage
11	126.3	5.55 (dd, 10.5, 3.0)	Olefinic
12	128.8	6.45 (d, 10.5)	Olefinic
13	136.2	-	Quaternary Olefinic
16	74.5	4.20 (m)	-CH(OH)-
18	132.5	-	Quaternary Olefinic
23	64.2	3.50, 3.70 (d)	-CH_2OH (Oxidized Me)
28	63.8	3.60, 3.80 (d)	-CH_2OH
Sugars			
Glc I (Inner)			
1'	104.5	4.90 (d, 7.5)	Anomeric ( )
4'	81.2	3.90 (t)	Glycosylation Site
6'	69.5	4.10, 4.40	Glycosylation Site
Glc II (Terminal)			
1''	105.2	5.10 (d, 7.8)	Attached to C-4'
Glc III (Terminal)			
1'''	104.8	5.25 (d, 7.8)	Attached to C-6'

Visualization of Elucidation Logic

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Diagram 1: Structural Connectivity (HMBC & COSY)

This diagram illustrates the critical NMR correlations used to stitch the molecule together.

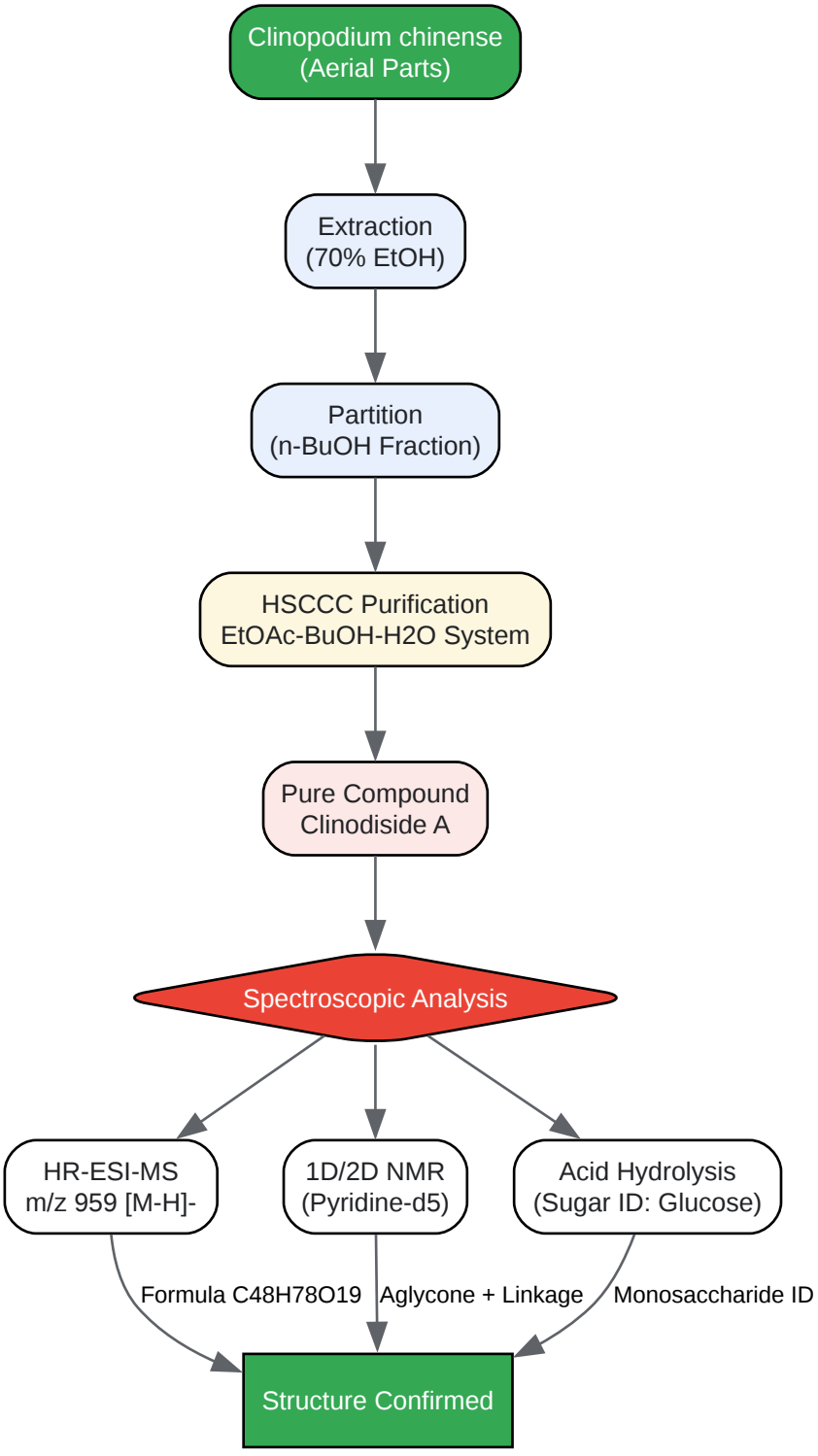


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Caption: Key HMBC correlations establishing the branched trisaccharide sequence and its attachment to the aglycone C-3 position.

Diagram 2: Isolation & Elucidation Workflow

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Caption: Step-by-step workflow from raw plant material to structurally confirmed **Clinodiside A**.

References

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